

Technical Support Center: Ensuring Isotopic Purity of 1-Methylxanthine- ^{13}C , d_3

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Compound of Interest

Compound Name: 1-Methylxanthine- ^{13}C , d_3

Cat. No.: B12057629

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the isotopic purity of 1-Methylxanthine- ^{13}C , d_3 . Below you will find troubleshooting guides and frequently asked questions (FAQs) in a question-and-answer format to address common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the expected isotopic purity of commercially available 1-Methylxanthine- ^{13}C , d_3 ?

A1: Commercially available 1-Methylxanthine- ^{13}C , d_3 typically has a high isotopic purity. For example, a supplier might specify an isotopic purity of 98 atom % for both ^{13}C and Deuterium (D).^[1] Another supplier of a similarly labeled methylxanthine product specifies an isotopic purity of ≥ 98 atom %. It is crucial to always refer to the Certificate of Analysis (CoA) provided by the supplier for the specific lot number you are using.

Q2: What are the primary analytical techniques for determining the isotopic purity of 1-Methylxanthine- ^{13}C , d_3 ?

A2: The primary analytical techniques for determining isotopic purity are high-resolution mass spectrometry (HRMS), particularly Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.^[2] LC-MS is used to determine the relative proportions of different isotopologues by analyzing their mass-to-charge ratios, while NMR, specifically quantitative NMR (qNMR), can provide insights into the positions of the labels and their relative abundance.^[2]^[3]

Q3: How should 1-Methylxanthine-¹³C,_{d3} be stored to maintain its isotopic and chemical stability?

A3: To ensure stability, 1-Methylxanthine-¹³C,_{d3} should be stored at -20°C in a tightly sealed container, protected from light and moisture.^[1] Following the storage recommendations on the product's CoA is essential to prevent degradation and potential isotopic exchange.

Q4: Can the deuterium atoms in 1-Methylxanthine-¹³C,_{d3} undergo back-exchange?

A4: Yes, deuterium atoms, especially those attached to heteroatoms or activated carbon atoms, can be susceptible to back-exchange with protons from protic solvents (e.g., water, methanol). While the deuterium atoms in 1-Methylxanthine-¹³C,_{d3} are on a methyl group, which is generally less prone to exchange, the experimental conditions should be carefully controlled to minimize this risk. Using aprotic solvents for storage and analysis is recommended where possible.

Troubleshooting Guides

Mass Spectrometry Analysis

Issue 1: The observed mass spectrum shows a higher than expected abundance of the unlabeled (M+0) or partially labeled species.

- Possible Cause 1: Isotopic Impurity in the Standard. The supplied standard may have a lower isotopic enrichment than specified.
 - Troubleshooting Step: Always check the isotopic purity stated on the Certificate of Analysis for your specific lot. If a significant discrepancy is observed, contact the supplier's technical support.

- Possible Cause 2: In-source Fragmentation or Unstable Adducts. The molecular ion may be fragmenting in the ion source, or unstable adducts may be forming and dissociating, leading to a complex spectrum that can be misinterpreted.
 - Troubleshooting Step: Optimize the ionization source parameters (e.g., capillary voltage, cone voltage, source temperature) to achieve soft ionization and minimize in-source fragmentation.
- Possible Cause 3: Deuterium Back-Exchange. The deuterium labels may be exchanging with protons from the solvent or sample matrix.
 - Troubleshooting Step: Prepare samples in aprotic or deuterated solvents immediately before analysis. Avoid prolonged exposure to protic solvents, especially under acidic or basic conditions.

Issue 2: The calculated isotopic purity is inconsistent across multiple injections.

- Possible Cause 1: Poor Chromatographic Separation. Co-elution of impurities with the analyte can interfere with the mass spectral analysis and lead to inaccurate integration of isotopic peaks.
 - Troubleshooting Step: Optimize the liquid chromatography method to ensure baseline separation of 1-Methylxanthine- ^{13}C , d_3 from any potential impurities.
- Possible Cause 2: Mass Spectrometer Instability. Fluctuations in the mass spectrometer's performance can lead to variable ion intensities.
 - Troubleshooting Step: Ensure the mass spectrometer is properly calibrated and has reached a stable operating condition before acquiring data. Run system suitability tests to confirm performance.

NMR Analysis

Issue 3: The qNMR spectrum shows unexpected peaks or incorrect integration ratios.

- Possible Cause 1: Presence of Chemical Impurities. The sample may contain impurities that have signals overlapping with the analyte or the internal standard.

- Troubleshooting Step: Use a high-purity, certified internal standard that has signals in a clear region of the spectrum. Ensure the solvent used is of high purity.
- Possible Cause 2: Incomplete Relaxation of Nuclei. If the relaxation delay (d1) is too short, the signals may not fully relax between pulses, leading to inaccurate integration.
 - Troubleshooting Step: Use a sufficiently long relaxation delay (typically 5 times the longest T1 relaxation time of the signals of interest) to ensure complete relaxation.
- Possible Cause 3: Poor Phasing and Baseline Correction. Inaccurate phasing and baseline correction of the NMR spectrum will lead to integration errors.
 - Troubleshooting Step: Carefully and consistently apply phase and baseline corrections to all spectra before integration.

Quantitative Data Summary

The following tables summarize key quantitative data for 1-Methylxanthine- $^{13}\text{C}, \text{d}_3$.

Table 1: Physical and Isotopic Properties of 1-Methylxanthine- $^{13}\text{C}, \text{d}_3$

Property	Value
Molecular Formula	$^{13}\text{CC}_5\text{D}_3\text{H}_3\text{N}_4\text{O}_2$
Molecular Weight	170.15 g/mol [1]
Mass Shift (vs. unlabeled)	M+4[1]
Isotopic Purity (^{13}C , D)	≥98 atom % [1]
Chemical Purity	≥97% (CP)[1]

Table 2: Predicted Mass-to-Charge Ratios (m/z) for Isotopologues in ESI-MS (Positive Mode)

Isotopologue	Description	Predicted [M+H] ⁺ (m/z)
M+0	Unlabeled 1-Methylxanthine	167.0618
M+1	Contains one ¹³ C or one D	168.0652 (¹³ C), 168.0681 (D)
M+2	Contains two ¹³ C or two D, or one ¹³ C and one D	169.0685 (2x ¹³ C), 169.0743 (2xD), 169.0714 (¹³ C, D)
M+3	Contains three ¹³ C or three D, or combinations	170.0719 (3x ¹³ C), 170.0806 (3xD), various combinations
M+4	Fully labeled (one ¹³ C and three D)	171.0777

Note: These are theoretical monoisotopic masses. Observed m/z values may vary slightly depending on instrument calibration and resolution.

Experimental Protocols

Protocol 1: Isotopic Purity Determination by LC-HRMS

This protocol outlines a general procedure for determining the isotopic purity of 1-Methylxanthine-¹³C,₃D₃ using Liquid Chromatography-High Resolution Mass Spectrometry.

- Sample Preparation:
 - Accurately weigh a small amount of 1-Methylxanthine-¹³C,₃D₃ and dissolve it in a suitable solvent (e.g., acetonitrile or methanol) to a final concentration of approximately 1 µg/mL.
 - Prepare a similar solution of unlabeled 1-Methylxanthine as a reference standard.
- Liquid Chromatography:
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient: Start with 5% B, hold for 1 minute, ramp to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Mass Analyzer: High-resolution mass spectrometer (e.g., Orbitrap or Q-TOF).
 - Scan Mode: Full scan from m/z 100-500.
 - Resolution: > 60,000 FWHM.
 - Source Parameters: Optimize capillary voltage, source temperature, and gas flows for maximum signal intensity of the $[M+H]^+$ ion.
- Data Analysis:
 - Extract the ion chromatograms for the $[M+H]^+$ ions of all expected isotopologues (M+0 to M+4).
 - Integrate the peak areas for each isotopologue.
 - Correct the peak areas for the natural isotopic abundance of C, H, N, and O in the unlabeled portion of the molecule.
 - Calculate the isotopic purity using the following formula: $\text{Isotopic Purity (\%)} = (\text{Area of M+4 isotopologue} / \text{Sum of areas of all isotopologues}) \times 100$

Protocol 2: Isotopic Enrichment Determination by qNMR

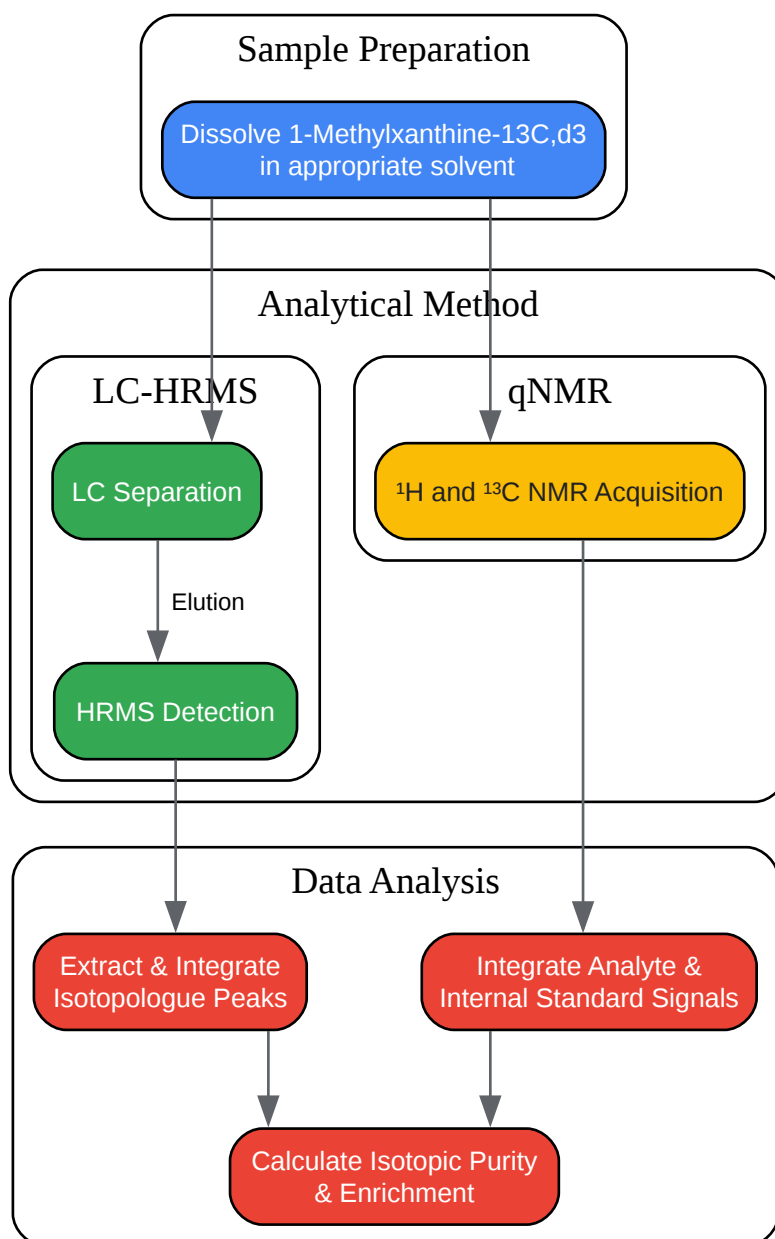
This protocol provides a general workflow for assessing isotopic enrichment using quantitative NMR.

- Sample Preparation:

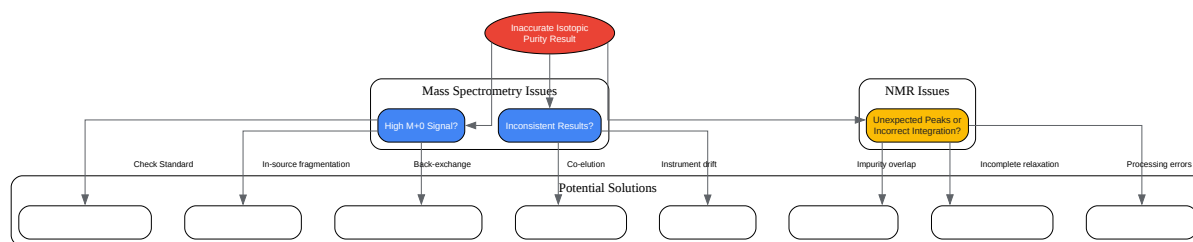
- Accurately weigh a precise amount of 1-Methylxanthine- $^{13}\text{C},\text{d}_3$ (e.g., 5-10 mg).
- Accurately weigh a precise amount of a certified internal standard (e.g., maleic acid, dimethyl sulfone) with a known purity. The internal standard should have a simple spectrum with at least one signal that is well-resolved from the analyte signals.
- Dissolve both the sample and the internal standard in a known volume of a deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
- NMR Data Acquisition:
 - Spectrometer: High-field NMR spectrometer (e.g., 400 MHz or higher).
 - Experiment: ^1H NMR.
 - Parameters:
 - Pulse Angle: 90°
 - Relaxation Delay (d1): ≥ 5 times the longest T_1 of the signals of interest (typically 30-60 seconds for quantitative analysis).
 - Number of Scans (ns): Sufficient to achieve a good signal-to-noise ratio (e.g., 16 or 64).
 - Acquisition Time (at): ≥ 3 seconds.
- Data Processing and Analysis:
 - Apply Fourier transformation, phase correction, and baseline correction to the FID.
 - Integrate a well-resolved signal from 1-Methylxanthine- $^{13}\text{C},\text{d}_3$ (e.g., the N- CH_3 singlet, which will be a singlet due to the ^{13}C and D labeling) and a well-resolved signal from the internal standard.
 - Calculate the molar ratio of the analyte to the internal standard and, subsequently, the purity of the 1-Methylxanthine- $^{13}\text{C},\text{d}_3$.

- To assess isotopic enrichment, acquire a ^{13}C NMR spectrum. The presence and integration of the signal corresponding to the labeled methyl carbon can confirm the ^{13}C enrichment. Deuterium enrichment can be inferred from the disappearance of the corresponding proton signal in the ^1H NMR spectrum compared to the unlabeled compound.

Visualizations



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Experimental workflow for determining isotopic purity.

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